

Introduction: The Strategic Importance of a Fluorinated Scaffold

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Compound of Interest

Compound Name: 4-Fluoroisoquinoline sulfate

CAS No.: 906820-09-5

Cat. No.: B3030444

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4-Fluoroisoquinoline is a halogenated heterocyclic aromatic compound built upon the isoquinoline framework. While the isoquinoline core itself is a well-established "privileged structure" in medicinal chemistry, found in numerous alkaloids and synthetic drugs, the strategic placement of a fluorine atom at the 4-position introduces profound changes to the molecule's physicochemical and biological properties.^{[1][2]} The high electronegativity and small size of fluorine can alter the molecule's acidity, basicity, lipophilicity, and metabolic stability. Critically, the fluorine atom at the 4-position has been reported to enhance the binding affinity of derivative molecules to their biological targets, making 4-fluoroisoquinoline a highly sought-after building block in modern drug discovery.^[1]

This guide offers a comprehensive exploration of the fundamental chemistry of 4-fluoroisoquinoline and its salts. It is intended for researchers, synthetic chemists, and drug development professionals, providing field-proven insights into its synthesis, reactivity, and application as a key pharmaceutical intermediate.

Physicochemical and Spectroscopic Data

A clear understanding of a compound's physical properties is foundational to its application in synthesis and formulation. 4-Fluoroisoquinoline is typically a white to pale yellow crystalline solid. Its key properties, along with those of its common sulfate salt, are summarized below.

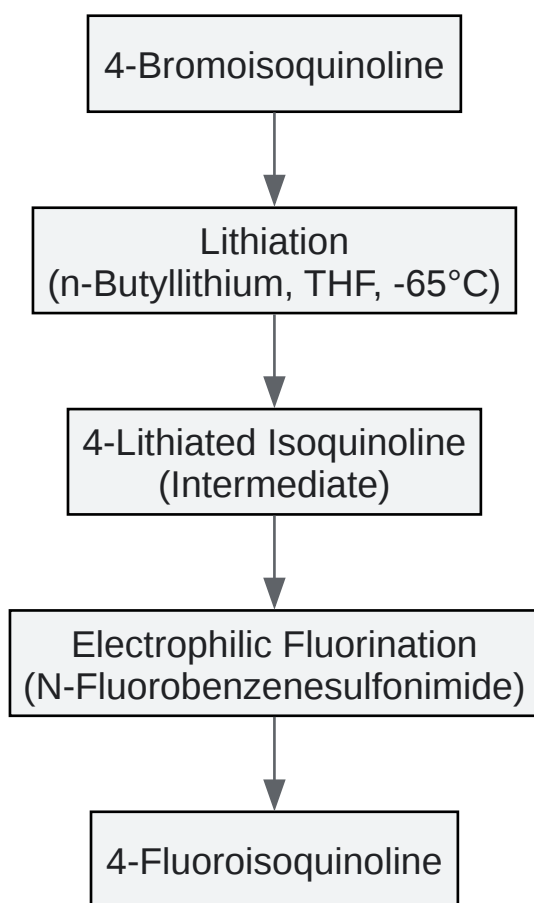
Property	4-Fluoroisoquinoline	4-Fluoroisoquinoline Sulfate	Reference
CAS Number	394-67-2	906820-09-5	[3] [4]
Molecular Formula	C ₉ H ₆ FN	C ₉ H ₈ FNO ₄ S	[3] [4]
Molecular Weight	147.15 g/mol	245.23 g/mol	[3] [4]
Melting Point	34 °C	Not Available	[5]
Boiling Point	~240 °C	Not Available	[6]
Appearance	White to slightly pale yellow crystal/lump	Not Available	
IUPAC Name	4-fluoroisoquinoline	4-fluoroisoquinoline;sulfuric acid	[3] [4]

Synthesis of the 4-Fluoroisoquinoline Core

The synthesis of the 4-fluoroisoquinoline scaffold can be approached through several distinct pathways. The choice of method often depends on the availability of starting materials, scalability, and desired purity.

Method 1: From 4-Bromoisoquinoline via Halogen Exchange

This route leverages a lithium-halogen exchange followed by quenching with an electrophilic fluorine source. It is a common laboratory-scale method for introducing fluorine into a specific position on an aromatic ring.



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Caption: Synthesis of 4-Fluoroisoquinoline from 4-Bromoisoquinoline.

Detailed Experimental Protocol: Synthesis from 4-Bromoisoquinoline

This protocol is adapted from established laboratory procedures.^[7]

- **Reaction Setup:** In a flame-dried, three-necked flask under an inert nitrogen atmosphere, dissolve 4-bromoisoquinoline (1.0 eq) in anhydrous tetrahydrofuran (THF). Cool the solution to -65 °C using an acetone/dry ice bath.
- **Lithiation:** Slowly add n-butyllithium (n-BuLi, 2.5 M in hexanes, ~3.4 eq) dropwise to the solution, maintaining the temperature at -65 °C. The causality behind this low temperature is to prevent unwanted side reactions and decomposition of the highly reactive organolithium intermediate. Stir the mixture for 30 minutes at this temperature.

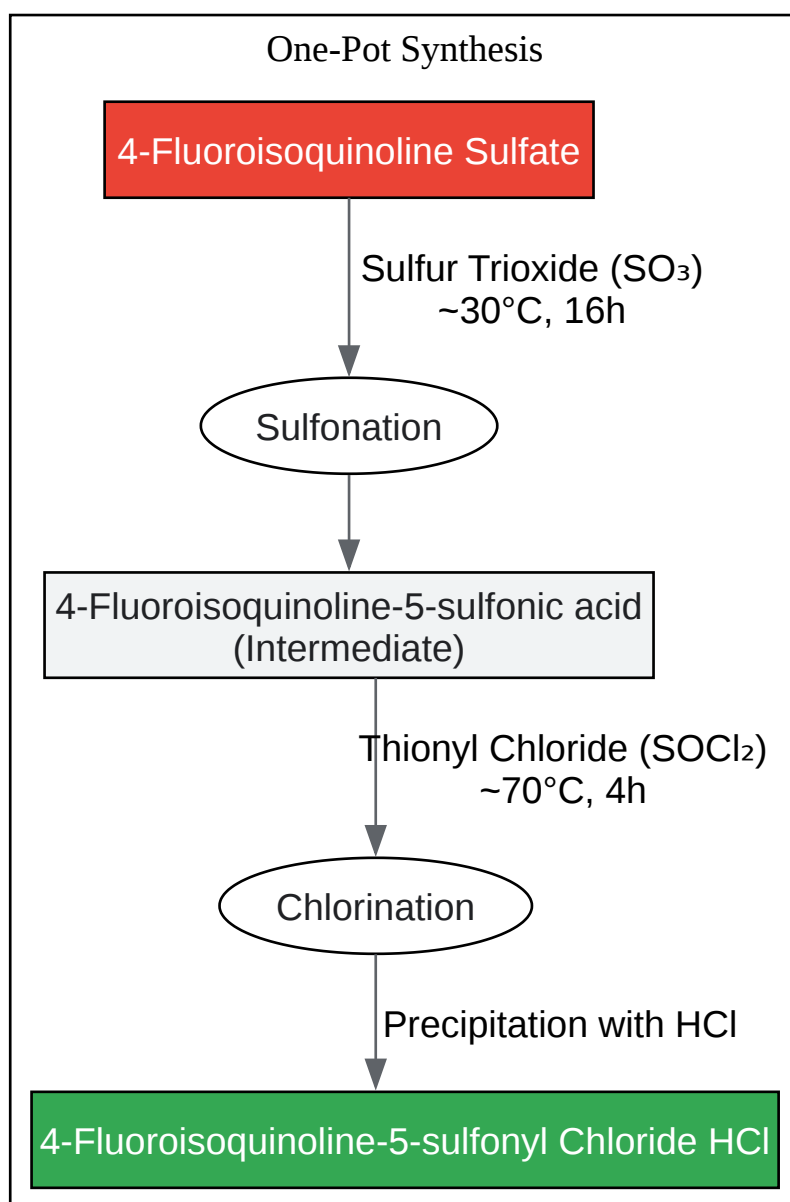
- **Fluorination:** In a separate flask, dissolve N-fluorobenzenesulfonimide (NFSI, ~2.2 eq) in anhydrous THF. Add this solution dropwise to the reaction mixture, again ensuring the temperature remains at -65 °C. The use of a potent electrophilic fluorine source like NFSI is critical for efficient F-transfer. Stir the reaction at -65 °C for 1 hour.
- **Quenching and Workup:** Slowly warm the reaction mixture to room temperature. Quench the reaction by the careful addition of a saturated aqueous solution of ammonium chloride.
- **Extraction:** Transfer the mixture to a separatory funnel and extract with ethyl acetate (3x). Combine the organic layers.
- **Purification:** Wash the combined organic phase with saturated brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The resulting crude product is then purified by silica gel column chromatography to yield 4-fluoroisoquinoline.[7]

Method 2: Schiemann-type Reaction from 4-Aminoisoquinoline

An alternative, though often more hazardous, industrial process involves the diazotization of 4-aminoisoquinoline in the presence of fluoroboric acid. The resulting diazonium fluoroborate salt is then thermally decomposed to yield the desired product.[8] This process starts from isoquinoline itself, which is first brominated and then subjected to ammonolysis to produce the 4-aminoisoquinoline precursor.[8]

Core Reactivity: The Gateway to Bioactive Molecules

The true value of 4-fluoroisoquinoline in drug development is realized through its derivatization. The most critical reaction is the regioselective sulfonation at the 5-position, followed by conversion to a sulfonyl chloride. This creates a highly reactive electrophilic handle for further modification.



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Caption: One-pot synthesis of 4-fluoroisoquinoline-5-sulfonyl chloride HCl.

This "one-pot" process is highly efficient as it avoids the isolation of the sulfonic acid intermediate, making it suitable for large-scale industrial production.^[9] The resulting 4-fluoroisoquinoline-5-sulfonyl chloride is a key intermediate for a class of drugs known as Rho-kinase (ROCK) inhibitors, such as Ripasudil, which is used in the treatment of glaucoma and ocular hypertension.^{[1][10]}

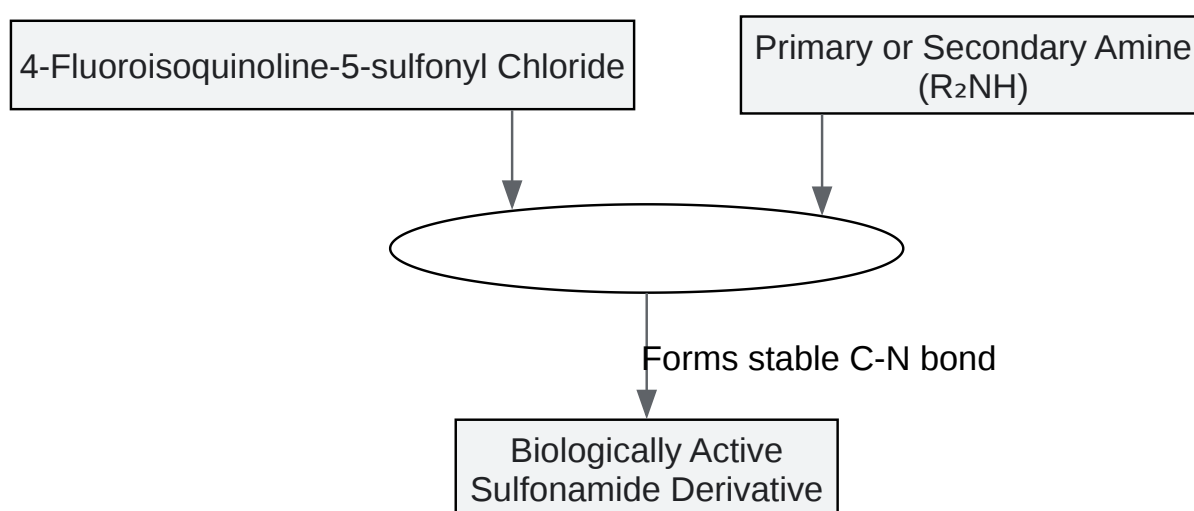
The Role of Salts in Synthesis and Formulation

4-Fluoroisoquinoline, being a nitrogen-containing heterocycle, is basic and readily forms salts with various acids, such as sulfuric acid and hydrochloric acid.[4] There are several practical reasons for using the salt form, particularly in large-scale synthesis:

- **Improved Handling:** Salts are typically stable, non-volatile crystalline solids, which are easier and safer to handle and store compared to the free base.
- **Enhanced Solubility:** Salt formation can modulate the solubility profile of the compound, which can be advantageous in certain reaction or purification steps.
- **Purification:** Precipitation of the compound as a salt (e.g., the hydrochloride salt of the sulfonyl chloride) is an effective method for purification and isolation, separating it from isomers and other impurities.[9]

Key Derivative: 4-Fluoroisoquinoline-5-sulfonyl Chloride

This derivative is the cornerstone of 4-fluoroisoquinoline's utility in medicinal chemistry. The highly reactive sulfonyl chloride group acts as a powerful electrophile, readily reacting with nucleophiles like amines to form stable sulfonamides.[1]



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Caption: General reaction scheme for forming sulfonamide drug candidates.

This reactivity allows for the efficient construction of large libraries of compounds for high-throughput screening and structure-activity relationship (SAR) studies.^[1] The 4-fluoroisoquinoline scaffold provides the core structure for target binding, while the diverse groups introduced via the sulfonamide linkage can be modified to optimize potency, selectivity, and pharmacokinetic properties.

Detailed Industrial Protocol: One-Pot Synthesis of 4-Fluoroisoquinoline-5-sulfonyl Chloride Hydrochloride

This protocol is adapted from a documented large-scale industrial process and involves highly corrosive reagents. It must be performed by trained personnel with appropriate safety measures.^[9]

- **Sulfonation:** In a suitable reactor, charge liquid sulfur trioxide (SO_3). Add **4-fluoroisoquinoline sulfate** in portions, maintaining the internal temperature at 30°C. The reaction is exothermic and requires careful temperature control. Stir the mixture for approximately 16 hours at 30°C.
- **Chlorination:** To the same reactor, add thionyl chloride (SOCl_2) while maintaining the temperature at 30°C. Once the addition is complete, heat the mixture to 70°C and stir for 4 hours. This step converts the sulfonic acid intermediate directly to the sulfonyl chloride.
- **Quenching:** Cool the reaction mixture to 20°C. In a separate vessel, prepare a quench solution of ice-cold water and methylene chloride, cooled to below 5°C. Slowly and carefully add the reaction mixture to the quench pot, ensuring the temperature does not exceed 5°C. This step is highly exothermic and requires efficient cooling.
- **Extraction and Neutralization:** Separate the organic (methylene chloride) layer. The aqueous layer can be extracted again with methylene chloride to maximize yield. The combined organic layers contain the free base of the sulfonyl chloride.
- **Salt Formation and Isolation:** To the combined organic layer, add a solution of 4N HCl in ethyl acetate dropwise at a temperature between 18-21°C. Stir the mixture for one hour to allow for the complete precipitation of the hydrochloride salt.

- Purification: Collect the precipitated white crystals by filtration, wash with fresh methylene chloride, and dry under vacuum to yield 4-fluoroisoquinoline-5-sulfonyl chloride hydrochloride with high purity.[9]

Safety and Handling

4-Fluoroisoquinoline and its derivatives must be handled with care. According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, 4-fluoroisoquinoline is associated with the following hazards:

- H302: Harmful if swallowed.[3]
- H315: Causes skin irritation.[3]
- H319: Causes serious eye irritation.[3]
- H335: May cause respiratory irritation.[3]

Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, must be worn at all times. All manipulations should be performed in a well-ventilated fume hood.[9]

Conclusion

4-Fluoroisoquinoline represents a premier example of how strategic fluorination can elevate a known chemical scaffold into a high-value building block for modern pharmaceutical development. Its well-defined synthesis and predictable reactivity, particularly the regioselective formation of the 5-sulfonyl chloride derivative, provide a reliable and efficient pathway to novel therapeutic agents. The insights into its fundamental chemistry, from laboratory-scale synthesis to industrial production protocols, empower researchers to harness its full potential in the ongoing quest for new and more effective medicines.

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